

High-Yield Extraction and Purification of Uvidin C: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Uvidin C
CAS No.: 74635-85-1
Cat. No.: B12774749

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the high-yield extraction and purification of **Uvidin C**, a drimane sesquiterpene with notable biological activities. **Uvidin C** is primarily isolated from the fungus *Lactarius uvidus* and has demonstrated potential as an insect antifeedant.^[1] These protocols are designed to offer a comprehensive guide for obtaining **Uvidin C** in high purity for research and development purposes.

Introduction to Uvidin C

Uvidin C is a naturally occurring sesquiterpenoid with the molecular formula $C_{15}H_{26}O_3$.^{[2][3]} It belongs to the drimane class of sesquiterpenes, which are known for a wide range of biological activities, including antifungal and antifeedant properties.^{[4][5][6][7]} The primary natural source of **Uvidin C** is the mushroom *Lactarius uvidus*.^{[2][8]} The protocols outlined below are based on established methods for the extraction and purification of sesquiterpenes from fungal matrices.^{[9][10][11][12][13]}

Chemical Structure of **Uvidin C**:

- Molecular Formula: $C_{15}H_{26}O_3$
- Molecular Weight: 254.36 g/mol
- Class: Drimane Sesquiterpene

Experimental Protocols

High-Yield Extraction of **Uvidin C** from *Lactarius uvidus*

This protocol describes a method for the efficient extraction of **Uvidin C** from the fruiting bodies of *Lactarius uvidus*. The use of a non-polar solvent followed by a more polar solvent ensures the extraction of a broad range of secondary metabolites, including **Uvidin C**.

Materials and Reagents:

- Fresh or freeze-dried fruiting bodies of *Lactarius uvidus*
- Liquid nitrogen
- n-Hexane (ACS grade)
- Ethyl acetate (ACS grade)
- Methanol (ACS grade)
- Diatomaceous earth
- Rotary evaporator
- High-speed blender or grinder
- Filter paper (Whatman No. 1)
- Glass chromatography column

Protocol:

- Sample Preparation:
 - Freshly collected fruiting bodies of *Lactarius uvidus* should be cleaned of any debris.
 - Freeze-dry the cleaned mushrooms to a constant weight to remove water, which can interfere with the extraction process.
 - Grind the freeze-dried fungal material into a fine powder using a high-speed blender with liquid nitrogen to aid in cell disruption.
- Initial Extraction (Defatting):
 - Suspend the fungal powder in n-hexane at a 1:10 (w/v) ratio in an Erlenmeyer flask.
 - Stir the suspension for 24 hours at room temperature on a magnetic stirrer. This step removes non-polar compounds like fatty acids.
 - Filter the mixture through Whatman No. 1 filter paper. Collect the fungal biomass and discard the n-hexane filtrate.
 - Air-dry the defatted fungal biomass to remove any residual n-hexane.
- Secondary Extraction of **Uvidin C**:
 - Resuspend the defatted fungal powder in ethyl acetate at a 1:10 (w/v) ratio.
 - Stir the suspension for 48 hours at room temperature.
 - Filter the mixture through Whatman No. 1 filter paper. Collect the ethyl acetate filtrate.
 - Repeat the extraction of the fungal biomass with fresh ethyl acetate two more times to ensure complete extraction.
 - Combine all the ethyl acetate filtrates.
- Concentration of the Crude Extract:

- Concentrate the combined ethyl acetate extracts under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C to obtain a crude extract.

Purification of Uvidin C

This protocol details a two-step chromatographic process for the purification of **Uvidin C** from the crude extract to a high degree of purity.

Materials and Reagents:

- Crude **Uvidin C** extract
- Silica gel (60 Å, 70-230 mesh)
- n-Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)
- Methanol (HPLC grade)
- Preparative High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- Vanillin-sulfuric acid staining solution

Protocol:

- Silica Gel Column Chromatography (Primary Purification):
 - Prepare a silica gel slurry in n-hexane and pack it into a glass chromatography column.
 - Dissolve the crude extract in a minimal amount of ethyl acetate and adsorb it onto a small amount of silica gel.
 - Allow the solvent to evaporate, and then load the dried, adsorbed sample onto the top of the prepared column.

- Elute the column with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity with ethyl acetate (e.g., 9:1, 8:2, 7:3, etc.).
- Collect fractions of the eluate and monitor the separation using TLC.
- Spot the collected fractions on a TLC plate, develop the plate in an appropriate solvent system (e.g., n-hexane:ethyl acetate 7:3), and visualize the spots by spraying with vanillin-sulfuric acid reagent and heating.
- Combine the fractions containing **Uvidin C** based on the TLC analysis.
- Evaporate the solvent from the combined fractions to obtain a **Uvidin C**-enriched fraction.
- Preparative HPLC (Final Purification):
 - Dissolve the **Uvidin C**-enriched fraction in methanol.
 - Purify the sample using a preparative HPLC system equipped with a C18 column.
 - Elute with an isocratic or gradient system of methanol and water. The exact conditions may need to be optimized based on the specific HPLC system and column.
 - Monitor the elution profile with a UV detector (a suitable wavelength for detection should be determined, typically around 210-220 nm for sesquiterpenes).
 - Collect the peak corresponding to **Uvidin C**.
 - Evaporate the solvent from the collected fraction to yield highly purified **Uvidin C**.
 - Confirm the purity of the final product using analytical HPLC and its identity using spectroscopic methods such as NMR and Mass Spectrometry.

Quantitative Data

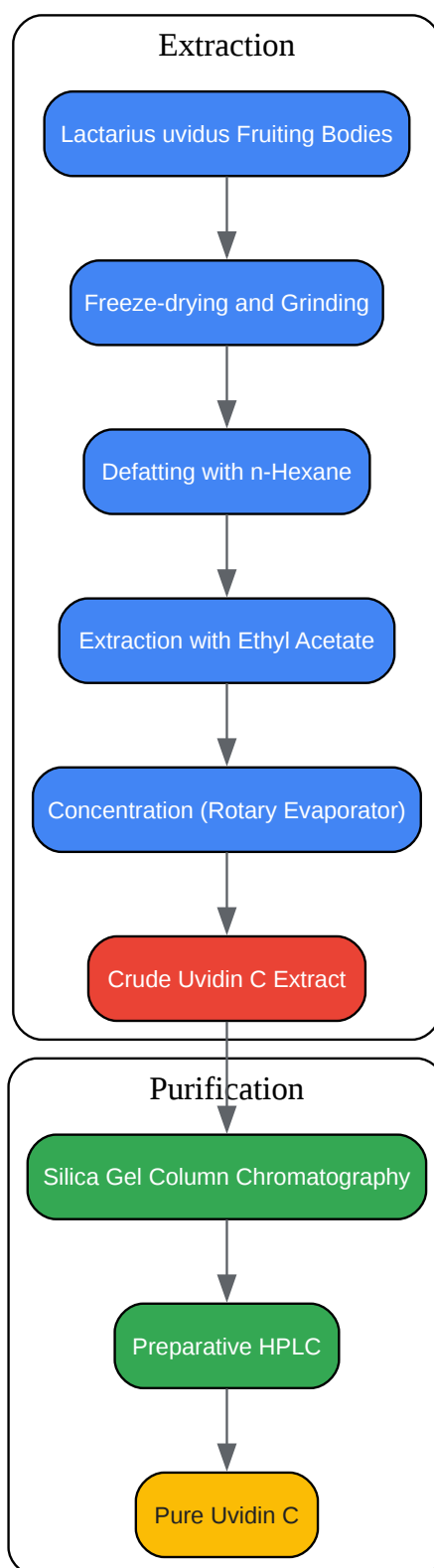
The yield of **Uvidin C** can vary depending on the fungal strain, growth conditions, and extraction efficiency. The following table provides reported yields of other drimane sesquiterpenes from fungal sources to offer a general reference for expected yields.

Compound	Fungal Source	Yield	Reference
9 α -hydroxydrimendiol	Cladosporium antarcticum	19.4% (from drimendiol)	[14]
3 β -hydroxydrimendiol	Cladosporium antarcticum	35% (from drimendiol)	[14]
9 β -hydroxyepidrimendiol	Cladosporium antarcticum	41.6% (from epidrimendiol)	[14]
Drimenin	Drimys winteri	0.0011%	[15]
Drimenol	Drimys winteri	0.015%	[15]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the extraction and purification of **Uvidin C**.

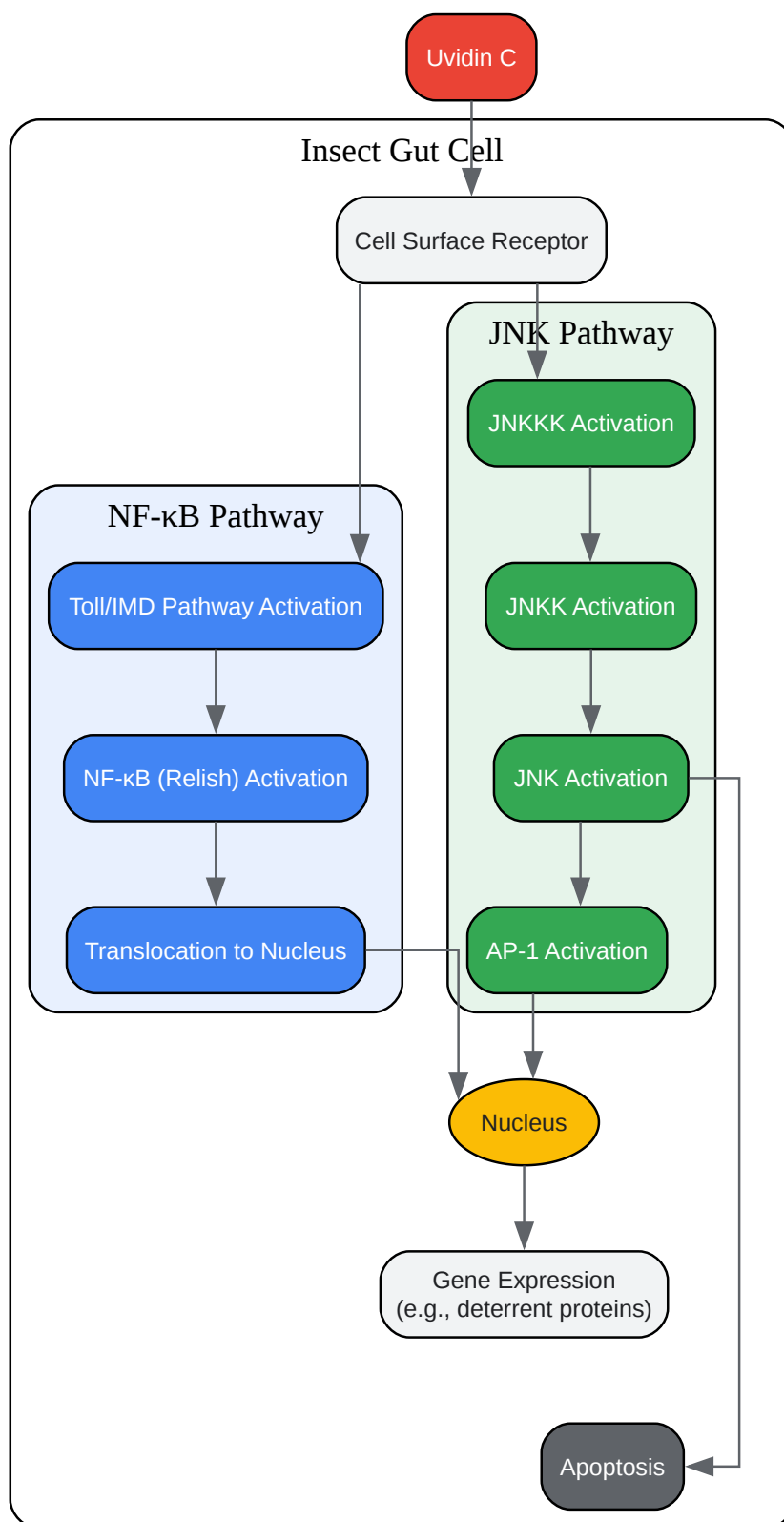


[Click to download full resolution via product page](#)

Caption: Workflow for **Uvidin C** extraction and purification.

Generalized Signaling Pathway for Antifeedant Activity

The antifeedant activity of many sesquiterpenes is linked to the activation of stress-response signaling pathways in insects, such as the NF- κ B and JNK pathways.[16][17] The following diagram depicts a generalized model of how **Uvidin C** might exert its antifeedant effects by inducing these pathways, leading to the production of deterrent proteins and apoptosis.



[Click to download full resolution via product page](#)

Caption: Generalized antifeedant signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. New fatty acid esters of drimane sesquiterpenes from *Lactarius uvidus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Chemical Diversity and Biosynthesis of Drimane-Type Sesquiterpenes in the Fungal Kingdom - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Chemical Diversity and Biosynthesis of Drimane-Type Sesquiterpenes in the Fungal Kingdom - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Broad-spectrum antifungal activities and mechanism of drimane sesquiterpenoids - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Anticancer Activity of Natural and Semi-Synthetic Drimane and Coloratane Sesquiterpenoids - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. doktori.bibl.u-szeged.hu [doktori.bibl.u-szeged.hu]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. Lactarane sesquiterpenes from the European mushrooms *Lactarius aurantiacus*, *L. subdulcis*, and *Russula sanguinaria* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. microbiologyresearch.org [microbiologyresearch.org]
- 16. researchgate.net [researchgate.net]
- 17. Cooperative control of *Drosophila* immune responses by the JNK and NF-κB signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [High-Yield Extraction and Purification of Uvidin C: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12774749/docs#high-yield-extraction-and-purification-of-uvidin-c-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)